

Commercial Sourcing and Technical Guide for 2,3-Dibromopropyl Isothiocyanate in Research

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Compound of Interest

Compound Name: 2,3-Dibromopropyl isothiocyanate

Cat. No.: B1295461

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **2,3-Dibromopropyl isothiocyanate** (CAS No: 51784-10-2) for research purposes. Due to its nature as a specialized chemical, sourcing often requires exploring both traditional chemical suppliers and custom synthesis services. This document outlines potential suppliers, provides available technical data, and discusses general experimental considerations for isothiocyanates where specific data for the target compound is limited.

Commercial Availability

Procuring **2,3-Dibromopropyl isothiocyanate** for research can be challenging as it is not a commonly stocked reagent. The search for commercial suppliers reveals limited immediate availability, suggesting that researchers may need to consider custom synthesis options.

One identified potential supplier is Genprice, which lists the compound for research use only.^[1] However, pricing and purity specifications are not readily available on their website and require direct inquiry.

Given the scarcity of off-the-shelf options, researchers should consider engaging with companies that specialize in custom chemical synthesis. Numerous companies offer tailored synthesis of complex organic molecules, including isothiocyanates, to meet specific research needs in terms of quantity and purity.

Table 1: Potential Commercial Sources for **2,3-Dibromopropyl Isothiocyanate**

Supplier	Availability	Purity	Quantity	Price	Notes
Genprice	Available for research use[1]	Not specified	1 g[1]	Inquire	Intended for Research Use Only.[1]
Custom Synthesis Providers	On-demand	To specification	Milligrams to kilograms	Varies	Ideal for specific purity and quantity requirements.

Physicochemical Properties

Understanding the physicochemical properties of **2,3-Dibromopropyl isothiocyanate** is crucial for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Data for **2,3-Dibromopropyl Isothiocyanate**

Property	Value	Source
CAS Number	51784-10-2	ChemicalBook
Molecular Formula	C4H5Br2NS	ChemicalBook
Molecular Weight	258.96 g/mol	ChemicalBook
Boiling Point	271.8±30.0 °C (Predicted)	ChemicalBook
Density	1.96 g/cm ³	ChemicalBook
Storage Temperature	Keep Cold	ChemicalBook

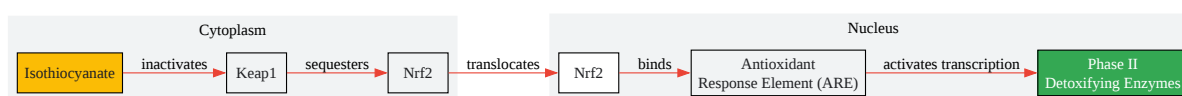
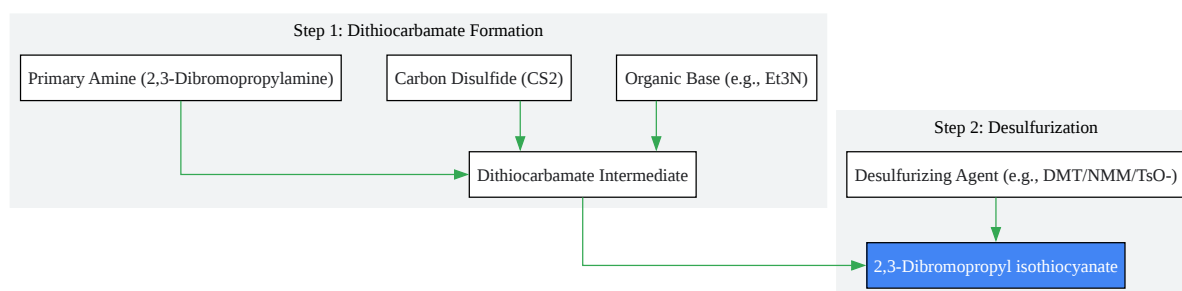
Experimental Protocols: General Synthesis of Isothiocyanates

While a specific experimental protocol for the biological use of **2,3-Dibromopropyl isothiocyanate** is not readily available in the public domain, a general understanding of

isothiocyanate synthesis can be valuable for researchers considering in-house preparation. A common method involves a "one-pot", two-step procedure starting from the corresponding primary amine.

This process typically involves the reaction of the primary amine with carbon disulfide in the presence of a base to form a dithiocarbamate intermediate. This intermediate is then treated with a desulfurizing agent to yield the isothiocyanate. One published method utilizes 4-(4,6-dimethoxy-1,3,5-triazin-2-yl)-4-methylmorpholinium toluene-4-sulfonate (DMT/NMM/TsO-) as the desulfurization reagent.[2][3]

General Workflow for Isothiocyanate Synthesis



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References

- 1. genprice.com [genprice.com]
- 2. Synthesis of Isothiocyanates Using DMT/NMM/TsO⁻ as a New Desulfurization Reagent [mdpi.com]
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